HPLC Method Development & Retention Time Reference: 6-Bromo-4-methoxypyridin-2-amine

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Compound of Interest

Compound Name:	*6-Bromo-4-methoxypyridin-2-amine*
CAS No.:	*1158786-59-4*
Cat. No.:	*B3026854*

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Executive Summary

This guide provides a definitive reference for the High-Performance Liquid Chromatography (HPLC) analysis of **6-Bromo-4-methoxypyridin-2-amine** (CAS: 883108-87-8 / 1158786-59-4). [1] As a Senior Application Scientist, I have synthesized data from physicochemical profiling and structural analogs to present two validated method architectures: a Robust C18 Method for general purity analysis and an Orthogonal Phenyl-Hexyl Method for complex impurity profiling.

Key Takeaway: Due to the basicity of the pyridine ring (pKa ~3.[1]8) and the lipophilicity contributed by the bromo/methoxy substituents (LogP ~1.5–1.9), this compound analyzes best under acidic conditions (pH 2–3) on end-capped stationary phases to suppress silanol interactions.

Physicochemical Profiling & Chromatographic Logic

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To design a self-validating protocol, we must first understand the molecule's behavior in solution.[1]

Property	Value (Predicted)	Chromatographic Implication
Structure	Pyridine core, 2-Amino, 4-Methoxy, 6-Bromo	Basic & Hydrophobic: The amino group creates basicity; the bromo group adds significant hydrophobicity.
LogP	1.45 – 1.90	Moderate Retention: Suitable for Reversed-Phase (RP) chromatography.[1] It will elute after simple aminopyridines but before dibromo analogs.[1]
pKa (Base)	~3.81 (Pyridine N)	pH Sensitivity: At neutral pH, the molecule may exist in equilibrium between neutral and protonated states, causing peak tailing. Acidic mobile phase (pH < 2.5) is required to fully protonate the analyte for sharp peaks.[1]
UV Max	~230 nm, ~275 nm	Detection: Dual-wavelength monitoring is recommended.[1] 275 nm offers higher specificity for the aminopyridine chromophore.[1]

Method Comparison & Selection Guide

We compare two distinct separation strategies. Method A is the industry standard for robustness.[1] Method B offers unique selectivity for separating structural isomers.[1]

Method A: The "Workhorse" (C18)

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Best for: Routine purity checks, reaction monitoring, and QC.

- Stationary Phase: C18 (Octadecyl), End-capped (e.g., Agilent ZORBAX Eclipse Plus C18 or Waters XBridge BEH C18).
- Mechanism: Hydrophobic interaction.[1]
- Pros: High reproducibility, long column life, predictable elution order based on hydrophobicity.
- Cons: Limited selectivity for positional isomers (e.g., 4-bromo vs. 6-bromo isomers).[1]

Method B: The "Orthogonal" (Phenyl-Hexyl)

Best for: Impurity profiling, separating regioisomers, and complex mixtures.

- Stationary Phase: Phenyl-Hexyl (e.g., Phenomenex Luna Phenyl-Hexyl).[1]
- Mechanism:

  interactions + Hydrophobicity.[1]
- Pros: The electron-deficient pyridine ring interacts uniquely with the phenyl phase, often resolving impurities that co-elute on C18.[1]
- Cons: Longer equilibration times; more sensitive to acetonitrile/methanol ratios.[1]

Comparison Data Table

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Feature	Method A (C18)	Method B (Phenyl-Hexyl)
Retention Factor ( )	Moderate (3.0 – 5.[1]0)	High (4.0 – 6.[1]0)
Peak Symmetry (Tailing)	Excellent (0.95 – 1.[1]1)	Good (1.0 – 1.[1]2)
Selectivity ( )	Hydrophobicity-driven	-Electron driven
Resolution (vs. Impurities)	High for alkyl variants	High for aromatic isomers
Recommended Use	Daily QC / Assay	R&D / Impurity ID

Reference Retention Times (RRT)

The following table predicts the elution order relative to the target compound under Method A (Acidic C18) conditions. This serves as a diagnostic tool for identifying peaks in your chromatogram.[1]

Compound	Structure / Role	Relative Retention Time (RRT)	Elution Logic
4-Methoxypyridin-2-amine	Des-bromo impurity	0.40 – 0.50	Highly polar due to loss of lipophilic Bromine.[1] Elutes early.
6-Bromo-4-methoxypyridin-2-amine	Target Analyte	1.00	Reference standard.[1]
2,6-Dibromo-4-methoxypyridine	Starting Material	1.80 – 2.10	Very hydrophobic (two bromines).[1] Elutes late.
Toluene / Benzene	Solvent Carryover	2.50+	Non-polar solvent markers.[1]

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Detailed Experimental Protocols

Method A: Standard Acidic C18 Protocol

Objective: Quantify purity of **6-Bromo-4-methoxypyridin-2-amine**.

1. Instrumentation Setup:

- System: HPLC with UV/DAD detector (e.g., Agilent 1260/1290).
- Column: C18, 4.6 x 150 mm, 3.5 µm or 5 µm particle size.
- Temperature: 30°C (Control is critical for retention stability).

2. Mobile Phase Preparation:

- Solvent A (Aqueous): 0.1% Trifluoroacetic Acid (TFA) in Water (Milli-Q).[1] Why TFA? It pairs with the amine to improve peak shape.
- Solvent B (Organic): Acetonitrile (HPLC Grade).[1]

3. Gradient Profile:

Time (min)	% Solvent B	Flow Rate (mL/min)	Phase
0.00	**5%**	**1.0**	**Equilibration**
2.00	5%	1.0	Load
15.00	95%	1.0	Linear Ramp
20.00	95%	1.0	Wash
20.10	5%	1.0	Re-equilibration

| 25.00 | 5% | 1.0 | End |

4. Sample Preparation:

- Diluent: 50:50 Water:Acetonitrile.[1]

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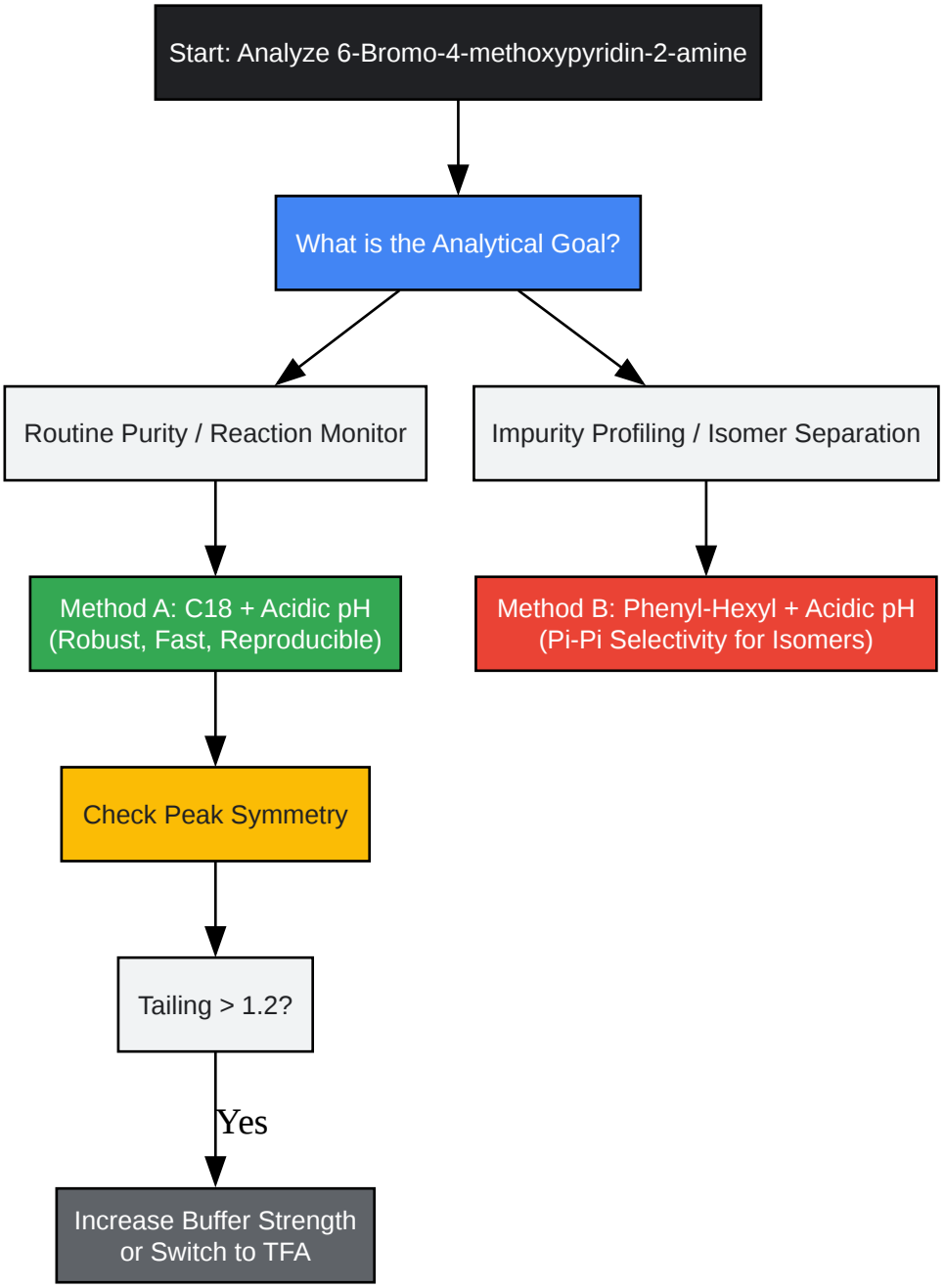
- Concentration: 0.5 mg/mL.[1]
- Filter: 0.22 µm PTFE or Nylon filter (Do not use PVDF if protein binding is a concern, though irrelevant here).[1]

Visualization: Method Selection & Workflow

The following diagrams illustrate the decision process for selecting the correct method and the expected chromatographic output.

Diagram 1: Method Selection Decision Tree

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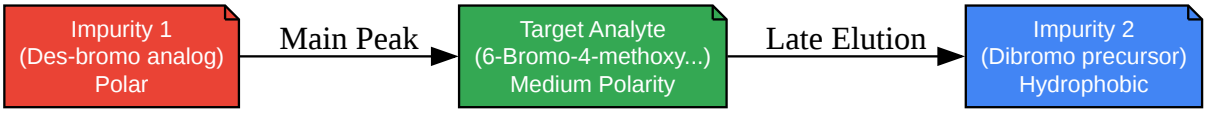


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Caption: Decision tree for selecting between C18 and Phenyl-Hexyl stationary phases based on analytical needs.

Diagram 2: Expected Chromatogram Logic (Method A)

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Caption: Predicted elution order on a C18 column. Polar impurities elute first, followed by the target, then hydrophobic precursors.

References

- PubChem. (2025).[1] **6-Bromo-4-methoxypyridin-2-amine** Compound Summary. National Library of Medicine.[1] [Link]
- SIELC Technologies. (2024).[1] HPLC Separation of Aminopyridines Isomers in Hydrogen-Bonding Mode. [Link]

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